

5-Amino-1MQ solubility and stability testing

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Compound of Interest

Compound Name: 5-Amino-1-methyl-2-oxoindoline

Cat. No.: B1290326

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5-Amino-1MQ Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions regarding the solubility and stability of 5-Amino-1MQ.

Frequently Asked Questions (FAQs)

Q1: What is 5-Amino-1MQ and what is its primary mechanism of action?

A1: 5-Amino-1MQ (5-amino-1-methylquinolinium) is a small molecule inhibitor of the enzyme Nicotinamide N-methyltransferase (NNMT).[1] NNMT is a cytosolic enzyme that plays a role in cellular metabolism by methylating nicotinamide (a form of vitamin B3), which can act as a metabolic brake.[1] By inhibiting NNMT, 5-Amino-1MQ helps to increase the levels of NAD⁺ (nicotinamide adenine dinucleotide), a crucial coenzyme for cellular energy metabolism.[1] This modulation of the NAD⁺ salvage pathway can lead to increased energy expenditure and reduced fat accumulation, making NNMT an attractive target for research in obesity and metabolic disorders.[1]

Q2: What are the recommended storage conditions for lyophilized 5-Amino-1MQ powder?

A2: Lyophilized 5-Amino-1MQ powder is generally stable for many months if kept dry and cold.[1] For optimal long-term stability, it is recommended to store the powder in a freezer at -20°C (-4°F) for up to 24 months.[2][3] Alternatively, it can be stored in a refrigerator at 2°C to 8°C (36°F to 46°F).[2] It is crucial to store the powder in a cool, dry place away from direct heat,

sunlight, and moisture.[4] Before opening the vial, it is best practice to allow it to warm to room temperature to prevent moisture condensation.[2]

Q3: How should I store 5-Amino-1MQ after reconstituting it in a solvent?

A3: Once reconstituted, the stability of the 5-Amino-1MQ solution is more limited. The solution should be kept refrigerated at 2°C to 8°C (36°F to 46°F) and protected from light.[2] If reconstituted in bacteriostatic water, the solution can typically be used for up to 30 days.[2] If sterile water without a preservative is used, the solution should be used immediately, ideally within 24 hours.[2] To prevent degradation, avoid repeated freeze-thaw cycles.[2] If you observe any cloudiness or precipitation in the solution, it may be a sign of degradation, and the solution should be discarded.[5]

Q4: What factors can negatively impact the stability of 5-Amino-1MQ?

A4: The stability of 5-Amino-1MQ can be compromised by several factors, including:

- Temperature: Elevated temperatures can accelerate degradation.[6]
- Light: Exposure to UV or visible light can cause photodegradation. It is recommended to store solutions in amber vials or wrapped in aluminum foil.[2]
- Moisture: The lyophilized powder is hygroscopic, and moisture can lead to hydrolysis.[4]
- pH: As an ionizable molecule, the stability of 5-Amino-1MQ in solution can be pH-dependent. Extreme pH values may promote hydrolytic degradation.
- Oxidation: As with many organic molecules, 5-Amino-1MQ may be susceptible to oxidative degradation, especially in the presence of oxidizing agents or exposure to air over long periods.

Solubility Guide

While precise quantitative solubility data is not widely published, the following table summarizes the expected solubility of 5-Amino-1MQ in common laboratory solvents based on available information. It is always recommended to test the solubility of a small amount of the compound first before dissolving the entire sample.

Solvent	Type	Expected Solubility	Notes
Water	Aqueous	Moderately Soluble[6]	Solubility can be pH-dependent. The chloride salt form is generally more water-soluble than the iodide salt.[7]
Bacteriostatic Water	Aqueous	Soluble[2]	Commonly used for reconstitution for in-vivo research; contains 0.9% benzyl alcohol as a preservative.[2]
Phosphate-Buffered Saline (PBS)	Aqueous Buffer	Likely Soluble	A 400 μ M solution in PBS has been successfully prepared for in-vitro assays.[8]
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Soluble[9]	A common solvent for creating concentrated stock solutions for cell-based assays.
Ethanol	Polar Protic	Likely Soluble	As a polar organic solvent, it is expected to dissolve 5-Amino-1MQ.[6]
Hexane, Chloroform, Toluene	Non-Polar	Insoluble or Sparingly Soluble[6]	Due to the ionic nature of 5-Amino-1MQ, it has poor solubility in non-polar solvents.[6]

Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

This protocol outlines a standard procedure to determine the thermodynamic (equilibrium) solubility of 5-Amino-1MQ in a specific solvent.

- **Preparation:** Add an excess amount of 5-Amino-1MQ powder to a known volume of the desired solvent (e.g., water, PBS pH 7.4) in a sealed, clear container (e.g., glass vial). The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Place the sealed container in a shaker or agitator set to a constant temperature (e.g., 25°C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the suspension to settle. Remove any undissolved solid by centrifugation at high speed, followed by filtration of the supernatant through a 0.22 µm filter to ensure a clear, particle-free solution. Be cautious to avoid sample loss due to adsorption to the filter material.
- **Quantification:** Accurately dilute a known volume of the clear, saturated solution with an appropriate solvent.
- **Analysis:** Determine the concentration of 5-Amino-1MQ in the diluted sample using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV) or Liquid Chromatography-Mass Spectrometry (LC-MS/MS).^[10]
- **Calculation:** Calculate the solubility by multiplying the measured concentration by the dilution factor. The result is typically expressed in mg/mL or µg/mL.

Stability Testing Guide

A stability-indicating method is crucial for accurately assessing the stability of 5-Amino-1MQ. This typically involves an HPLC method that can separate the intact compound from any potential degradation products.^[11]

Recommended Conditions for Stability Studies

The following conditions, based on ICH guidelines, are recommended for assessing the stability of 5-Amino-1MQ as a drug substance.

Study Type	Storage Condition	Minimum Duration
Long-Term	25°C ± 2°C / 60% RH ± 5% RH	12 months
Intermediate	30°C ± 2°C / 65% RH ± 5% RH	6 months
Accelerated	40°C ± 2°C / 75% RH ± 5% RH	6 months
Freezer Storage	-20°C ± 5°C	12 months

RH = Relative Humidity. Data from accelerated studies can be used to predict the shelf-life under long-term conditions.

Experimental Protocol: Forced Degradation Study

Forced degradation studies are performed to identify potential degradation pathways and to validate the stability-indicating nature of the analytical method.[\[11\]](#)

- Sample Preparation: Prepare stock solutions of 5-Amino-1MQ in a suitable solvent (e.g., water or a water/acetonitrile mixture).
- Stress Conditions:
 - Acid Hydrolysis: Add 1N HCl to the sample solution and incubate at a controlled temperature (e.g., 60°C) for a defined period (e.g., 24 hours). Neutralize the solution before analysis.
 - Base Hydrolysis: Add 1N NaOH to the sample solution and incubate under the same conditions as acid hydrolysis. Neutralize before analysis.
 - Oxidative Degradation: Add 3-30% hydrogen peroxide (H₂O₂) to the sample solution and incubate at room temperature for a defined period.

- Thermal Degradation: Expose the solid 5-Amino-1MQ powder to dry heat (e.g., 80°C) for a set duration.
- Photostability: Expose the solid powder and a solution of 5-Amino-1MQ to a light source according to ICH Q1B guidelines, with an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter.[3] A control sample should be wrapped in aluminum foil to protect it from light.
- Analysis: Analyze the stressed samples and an unstressed control sample using a validated stability-indicating HPLC method.
- Evaluation: Compare the chromatograms of the stressed samples to the control. A decrease in the peak area of 5-Amino-1MQ and the appearance of new peaks indicate degradation. The method is considered stability-indicating if the degradation product peaks are well-resolved from the parent compound peak.

Troubleshooting Common Issues

Q5: My 5-Amino-1MQ solution is cloudy or has formed a precipitate. What should I do?

A5: Cloudiness or precipitation indicates that the compound's solubility limit has been exceeded or that it has degraded.[5]

- Check Concentration: You may be trying to dissolve the compound at a concentration above its solubility limit in that specific solvent. Try preparing a more dilute solution.
- Solvent Choice: If you diluted a concentrated stock (e.g., in DMSO) into an aqueous buffer, the change in solvent polarity can cause precipitation.[12] Try adding the stock solution dropwise into the vortexing aqueous buffer to ensure rapid mixing.[12]
- pH Adjustment: The solubility of ionizable compounds is often lowest at their isoelectric point. Adjusting the pH of the aqueous buffer away from this point may improve solubility.
- Gentle Warming and Sonication: Gentle warming (e.g., to 37°C) and brief sonication can sometimes help redissolve a precipitate.[12] However, avoid excessive heat, which could cause degradation.

- **Degradation:** If the solution has been stored improperly (e.g., for too long, at room temperature, or exposed to light), the precipitate may be a degradation product. In this case, the solution should be discarded.^[5]

Q6: I am seeing variable results in my cell-based assays. Could this be related to the 5-Amino-1MQ solution?

A6: Yes, variability can often be traced back to the handling of the compound.

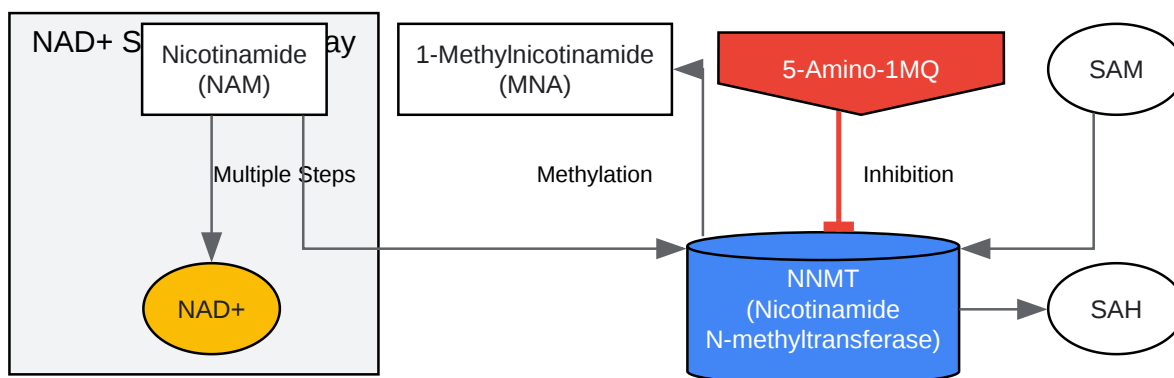
- **Inconsistent Solution Preparation:** Ensure you are using a consistent and validated protocol for reconstituting and diluting 5-Amino-1MQ. Use calibrated pipettes for accurate measurements.
- **Solution Instability:** If you are using a stock solution that has been stored for an extended period or subjected to multiple freeze-thaw cycles, the compound may have partially degraded, leading to a lower effective concentration. It is best to use freshly prepared solutions or aliquots that have been frozen and thawed only once.
- **Precipitation in Media:** 5-Amino-1MQ may precipitate when added to complex cell culture media. After adding the compound to your media, visually inspect it for any signs of precipitation before applying it to your cells.

Q7: My HPLC analysis shows multiple peaks for a freshly prepared solution. What could be the cause?

A7: While this could indicate impurities from synthesis, it can also be an analytical artifact.

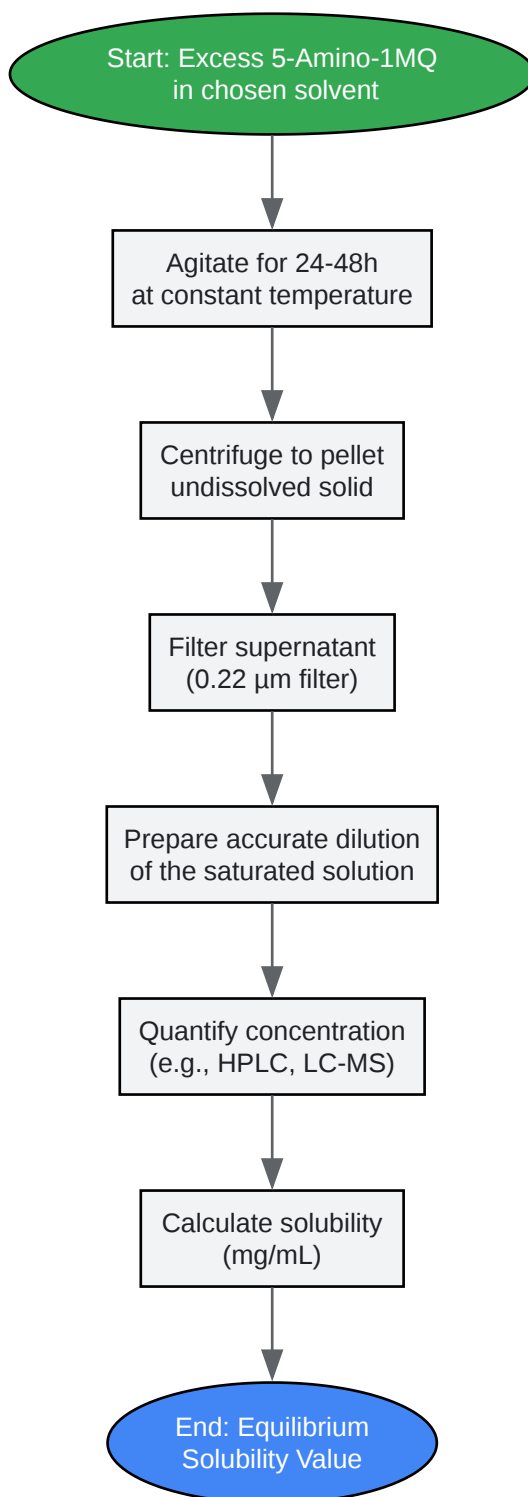
- **Column Overload:** Injecting too concentrated a sample can lead to peak splitting or broadening. Try diluting your sample.
- **Mobile Phase Incompatibility:** If the solvent used to dissolve the sample is much stronger than the initial mobile phase, it can cause peak distortion. Ensure your sample solvent is compatible with the mobile phase.
- **On-Column Degradation:** Although less common, some compounds can degrade on the HPLC column, especially if the mobile phase is at an extreme pH or if the column has residual contaminants.

Visual Diagrams



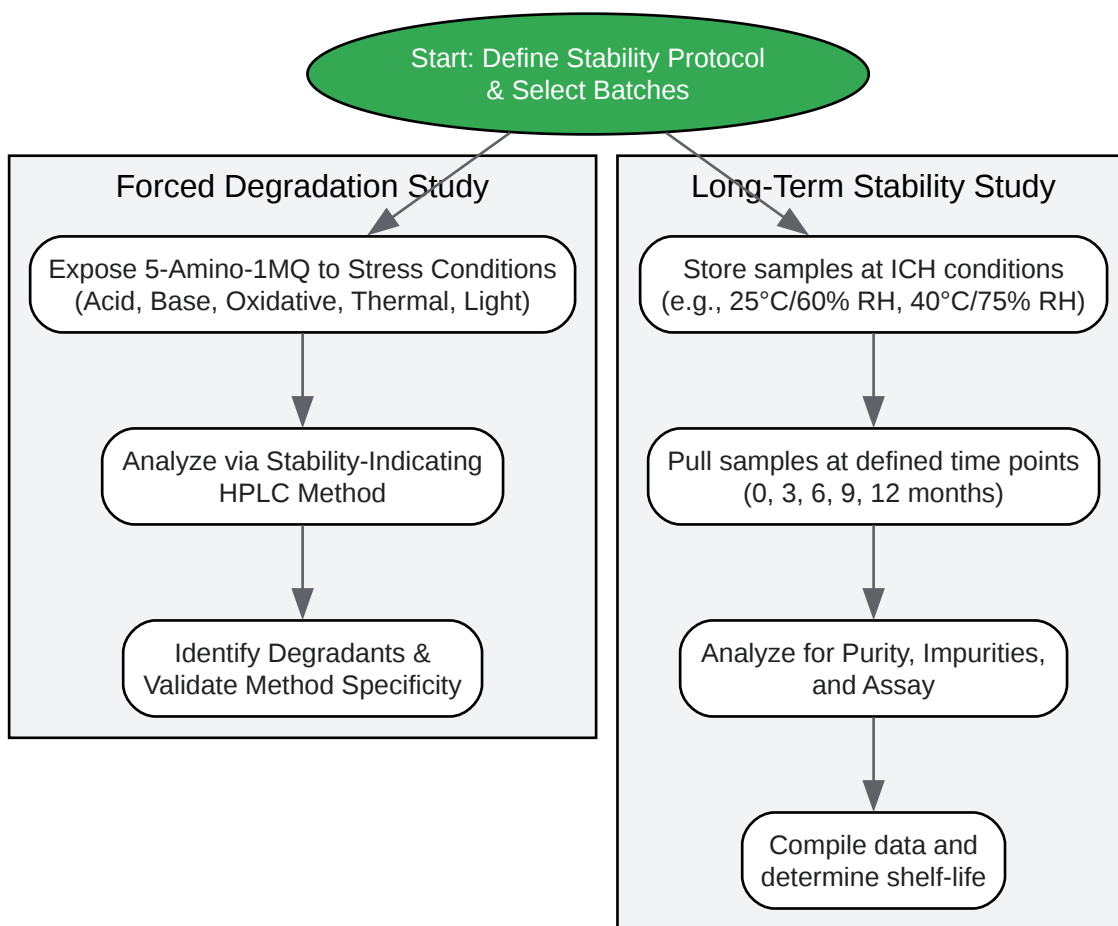
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Caption: NNMT inhibition pathway by 5-Amino-1MQ, preserving NAD+ levels.



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Caption: Experimental workflow for determining equilibrium solubility.



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Caption: Workflow for conducting stability testing of 5-Amino-1MQ.

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